

Application Notes and Protocols for Ethyl 2-[4-(chloromethyl)phenyl]propanoate

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Compound of Interest

Compound Name: Ethyl 2-[4-(chloromethyl)phenyl]propanoate

Cat. No.: B129054

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **Ethyl 2-[4-(chloromethyl)phenyl]propanoate** (CAS No. 43153-03-3), a key intermediate in the synthesis of various compounds, including impurities and derivatives of Ibuprofen.^[1] Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of the compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 2-[4-(chloromethyl)phenyl]propanoate** is presented below. This data is essential for proper handling, storage, and experimental design.

Property	Value	Source
Molecular Formula	C12H15ClO2	[1][2][3]
Molecular Weight	226.7 g/mol	[1][2][3]
Appearance	Pale Yellow Liquid	[1]
Boiling Point	303.8 ± 22.0 °C (Predicted)	[1]
Density	1.112 ± 0.06 g/cm ³ (Predicted)	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate	[1]

Safety and Handling Protocols

2.1. Personal Protective Equipment (PPE)

Before handling **Ethyl 2-[4-(chloromethyl)phenyl]propanoate**, ensure the following PPE is worn:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4] Nitrile or neoprene gloves are recommended. A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: Use only in a well-ventilated area.[5] If inhalation risk is high, use a NIOSH-approved respirator with an organic vapor cartridge.

2.2. General Handling Procedures

- Avoid all personal contact, including inhalation.[5]
- Avoid contact with skin and eyes.[2]

- Do not eat, drink, or smoke when handling the compound.[5]
- Keep containers securely sealed when not in use.[5]
- Wash hands thoroughly with soap and water after handling.[5]
- Work clothes should be laundered separately.[5]

2.3. First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

Storage Procedures

Proper storage is critical to maintain the stability and integrity of **Ethyl 2-[4-(chloromethyl)phenyl]propanoate**.

- Storage Conditions: Store in a cool, dry, and well-ventilated place.[2][6]
- Container: Keep the container tightly closed.[2][5]
- Incompatible Materials: While specific incompatibilities are not listed, it is good practice to store away from strong oxidizing agents.[4]

The chemical is stable under recommended storage conditions.[2]

Experimental Protocols

4.1. Preparation of Stock Solutions

This protocol outlines the preparation of a stock solution for experimental use. All procedures should be performed in a chemical fume hood.

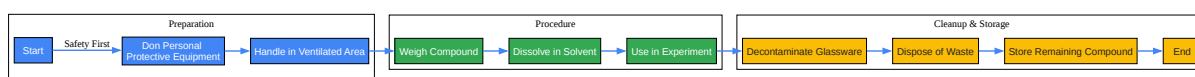
- Tare a balance with a clean, dry vial.
- Weigh the desired amount of **Ethyl 2-[4-(chloromethyl)phenyl]propanoate** into the vial.
- Add the appropriate solvent (e.g., Chloroform, Dichloromethane, Ethyl Acetate) to the desired final concentration.
- Cap the vial tightly and vortex or sonicate until the compound is fully dissolved.
- Label the vial clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution under the recommended storage conditions.

4.2. Spill and Waste Disposal

- Spill Cleanup: In case of a spill, contain and absorb the spill with sand, earth, inert material, or vermiculite.[5] Place the absorbed material in a suitable, labeled container for waste disposal.[5] Avoid breathing vapors and contact with skin and eyes.[5]
- Waste Disposal: Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with any local regulations.[5]

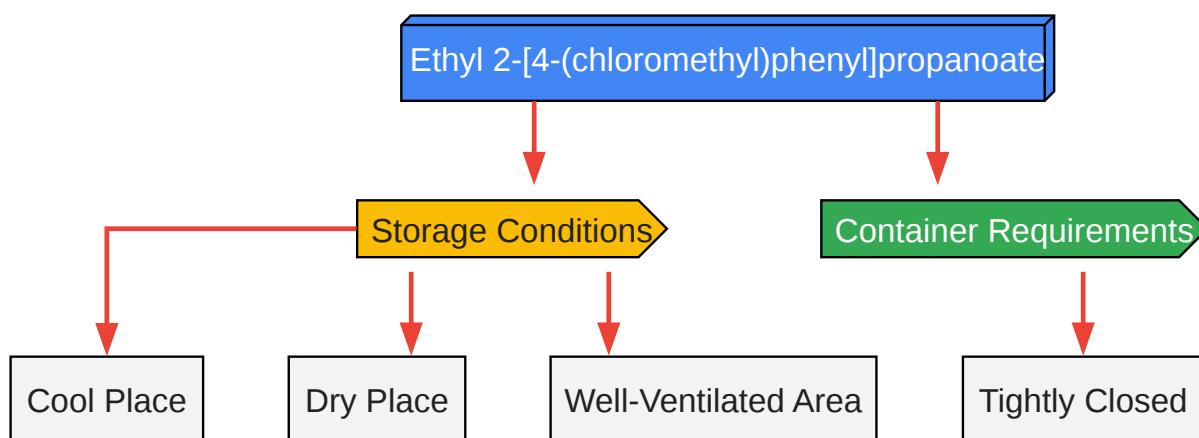
Visualizations

The following diagrams illustrate key workflows for the handling and storage of **Ethyl 2-[4-(chloromethyl)phenyl]propanoate**.



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Caption: Workflow for Safe Handling and Use.



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Caption: Recommended Storage Protocol.

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